

Essential Safety and Operational Guide for Handling Diallyl Oxalate

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|----------------------|-----------------|-----------|
| Compound Name: | Diallyl oxalate | |
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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Diallyl oxalate**. This guide provides immediate and essential safety protocols, logistical information for handling and disposal, and detailed procedural guidance to foster a secure and efficient research environment.

Chemical Identifier and Properties

| Property | Value Value | Source |
|-------------------|-----------------------|--------|
| Chemical Name | Diallyl oxalate | [1] |
| CAS Number | 615-99-6 | [2] |
| Molecular Formula | C8H10O4 | [1] |
| Molecular Weight | 170.16 g/mol | [1] |
| Appearance | Colorless liquid | [1] |
| Boiling Point | 217 °C | [3] |
| Density | 1.1582 g/cm³ at 20 °C | [3] |
| Flash Point | 86.6 °C | [3] |

Hazard Identification and GHS Classification





Diallyl oxalate is classified as a hazardous substance. The following table summarizes its GHS classifications.

| Hazard Class | Category | Hazard Statement | Source |
|--|----------|---|--------|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed | [4] |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin | [4] |
| Skin Sensitization | 1 | H317: May cause an allergic skin reaction | [4] |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage | [4] |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled | [4] |
| Specific target organ toxicity, single exposure; Respiratory tract irritation | 3 | H335: May cause respiratory irritation | [4] |

Signal Word: Danger[4]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **Diallyl oxalate** to prevent exposure.



| PPE Category | Recommended Equipment | Standard | Source |
|----------------------------|--|--|--------|
| Eye and Face Protection | Chemical splash goggles or a face shield. | OSHA 29 CFR 1910.133 or European Standard EN166. | [5] |
| Skin Protection | Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves before use. A lab coat or chemical-resistant apron should be worn. | [6][7] | |
| Respiratory Protection | Use in a well- ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. | [8] | |

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risks associated with **Diallyl** oxalate.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[7]
- Avoid contact with skin, eyes, and clothing.[7]



- Do not breathe vapors or mists.[6]
- Wash hands thoroughly after handling.[7]
- Use non-sparking tools for transfers.[8]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7]
- Store away from incompatible materials such as strong oxidizing agents.[5][7]
- Protect from moisture.[8]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.



| Exposure Route | First Aid Protocol | Source | |
|----------------|--|--------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. | | |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. | | |
| Inhalation | Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[8] | | |
| Ingestion | Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8] | | |

Spill and Disposal Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE) as outlined above.[6]
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[8]



- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[8]
- Clean the spill area thoroughly.
- Avoid runoff into storm sewers and ditches.[8]

Disposal:

- Dispose of **Diallyl oxalate** and any contaminated materials as hazardous waste.[6]
- Consult with a licensed professional waste disposal service.
- Follow all federal, state, and local regulations for chemical waste disposal.

Experimental Protocol: General Procedure for a Reaction Using Diallyl Oxalate

This protocol provides a general workflow for using **Diallyl oxalate** as a reagent in a chemical synthesis. Note: This is a template and must be adapted to the specific requirements of your experiment.

- Preparation:
 - Ensure the reaction will be conducted in a properly functioning chemical fume hood.
 - Assemble and dry all necessary glassware.
 - Don the appropriate personal protective equipment (PPE): chemical splash goggles, nitrile gloves, and a lab coat.
- Reagent Handling:
 - Measure the required amount of **Diallyl oxalate** using a clean, dry syringe or graduated cylinder.
 - Transfer the **Diallyl oxalate** to the reaction vessel under an inert atmosphere (e.g., nitrogen or argon) if the reaction is sensitive to air or moisture.



Reaction:

- Slowly add other reactants to the vessel containing **Diallyl oxalate**, monitoring the reaction temperature.
- Maintain the reaction under the conditions specified in your experimental procedure (e.g., temperature, stirring speed).

Work-up and Purification:

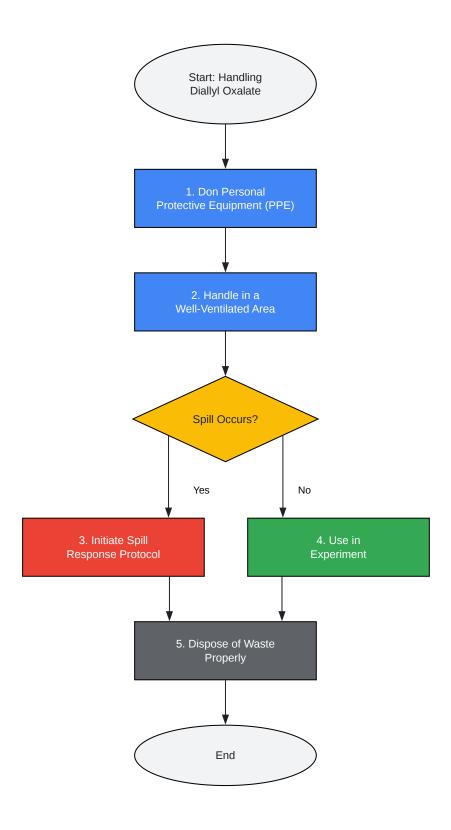
- Once the reaction is complete, quench the reaction mixture according to your protocol.
- Extract the product using an appropriate solvent.
- Wash the organic layer to remove any unreacted **Diallyl oxalate** and byproducts.
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product using techniques such as column chromatography, distillation, or recrystallization.

Waste Disposal:

- Collect all liquid and solid waste containing **Diallyl oxalate** in a designated hazardous waste container.
- Dispose of the waste according to institutional and regulatory guidelines.

Visual Workflow for Safe Handling of Diallyl Oxalate





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Caption: Workflow for the safe handling and disposal of **Diallyl oxalate**.



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